

An In-depth Technical Guide to Chloromethyl 4-chlorophenyl sulfide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Chloromethyl 4-chlorophenyl sulfide*

Cat. No.: *B1583075*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **Chloromethyl 4-chlorophenyl sulfide**, a versatile and reactive chemical intermediate. With full editorial control, this document is structured to deliver not just data, but also actionable insights grounded in established scientific principles. As a senior application scientist, the aim is to explain the "why" behind the "how," ensuring that the information is not only accurate but also contextually relevant for professionals in the field.

Core Identification and Properties

Chloromethyl 4-chlorophenyl sulfide is an organosulfur compound that serves as a valuable building block in organic synthesis. Its utility stems from the presence of two key functional groups: a reactive chloromethyl group and a 4-chlorophenyl sulfide moiety.

CAS Number: 7205-90-5^[1]

Synonyms: (chloromethyl)(4-chlorophenyl)sulfane^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Chloromethyl 4-chlorophenyl sulfide** is presented below. This data is essential for its proper handling, storage, and application in experimental settings.

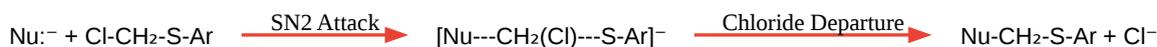
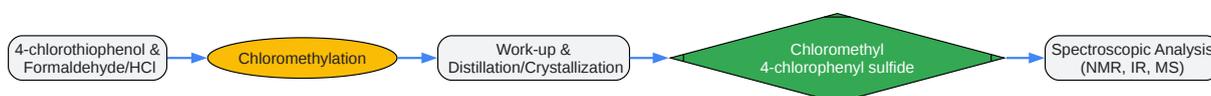
Property	Value	Source
Molecular Formula	C7H6Cl2S	[1]
Molecular Weight	193.09 g/mol	[1]
Density	1.348 g/cm ³	[1]
Appearance	Not explicitly stated, but related compounds are light yellow liquids.	[2]
EC Number	230-578-1	[1]

Synthesis of Chloromethyl 4-chlorophenyl sulfide

The synthesis of **Chloromethyl 4-chlorophenyl sulfide** typically involves the reaction of 4-chlorothiophenol with a source of a chloromethyl group. A plausible synthetic route is outlined below.

Conceptual Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis of **Chloromethyl 4-chlorophenyl sulfide**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemicalbook.com [chemicalbook.com]
- 2. CHLOROMETHYL PHENYL SULFIDE - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Chloromethyl 4-chlorophenyl sulfide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583075#chloromethyl-4-chlorophenyl-sulfide-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com